

Commercial Suppliers and Technical Guide for Hydroxy Ipronidazole-d3

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Compound of Interest

Compound Name: Hydroxy ipronidazole-d3

Cat. No.: B588358

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For researchers, scientists, and drug development professionals, this guide provides a technical overview of **Hydroxy ipronidazole-d3**, including a list of commercial suppliers, its physicochemical properties, and detailed experimental protocols for its use as an internal standard in analytical methods.

Commercial Availability

Hydroxy ipronidazole-d3 is available from several commercial suppliers. The following table summarizes the offerings from a selection of vendors.

Supplier	CAS Number	Molecular Formula	Purity	Intended Use
Clearsynth	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	99.82% by HPLC	For laboratory, research, analytical, and scientific use only. Intended as an internal standard for quantification of Ipronidazole by GC- or LC-mass spectrometry.[1]
MedChemExpress	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	99.89%	For research use only. Can be used as a tracer or an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[2]
Santa Cruz Biotechnology	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	Not specified	For research use only.
Cayman Chemical	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	≥99% deuterated forms (d1-d3)	Intended for use as an internal standard for the quantification of hydroxy ipronidazole by GC- or LC-MS. [3]
LGC Standards	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	>95% (HPLC)	High quality reference standards for

pharmaceutical
testing.[4]

BOC Sciences	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	Not specified	Isotope Labeled Impurity.
Pharmaffiliates	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	Not specified	The labelled metabolite of Ipronidazole.
Immunomart	1156508-86-9	C ₇ H ₈ D ₃ N ₃ O ₃	Not specified	A deuterated compound of Hydroxy Ipronidazole.[5]

Physicochemical Properties

Property	Value	Source
Molecular Weight	188.20 g/mol	[1][2]
Appearance	Yellow Solid	[1]
Storage	2-8°C Refrigerator or -20°C Freezer	[1]
Solubility	Slightly soluble in Chloroform and Methanol. 10 mM in DMSO.	[3][6]
IUPAC Name	2-[5-nitro-1-(trideuteriomethyl)imidazol-2-yl]propan-2-ol	[7]
SMILES	[2H]C([2H])([2H])N1C(=CN=C1C(C)(C)O)-INVALID-LINK--[O-]	[7]
InChI	1S/C7H11N3O3/c1-7(2,11)6-8-4-5(9(6)3)10(12)13/h4,11H,1-3H3/i3D3	[8]

Application as an Internal Standard

Hydroxy ipronidazole-d3 is primarily used as an internal standard in analytical chemistry, particularly for the quantification of its unlabeled counterpart, hydroxy ipronidazole, and other related nitroimidazole compounds in various matrices. The deuterium labeling provides a mass shift that allows for its differentiation from the native analyte in mass spectrometry, while its similar chemical and physical properties ensure it behaves comparably during sample preparation and analysis, thus correcting for variations in extraction efficiency and instrument response.

Experimental Protocol: Quantification of Nitroimidazoles in Plasma by LC-MS/MS

The following protocol is adapted from the validated method described by Fraselle, S., et al. (2007) for the analysis of nitroimidazoles and their hydroxy metabolites in pig plasma.[9]

1. Sample Preparation

- **Spiking:** To 2 ml of plasma, add the internal standard solution (e.g., **Hydroxy ipronidazole-d3** in methanol) to achieve a final concentration of 1 µg/L.
- **Deproteinization:** Add 8 ml of a protein precipitating agent (e.g., acetonitrile) to the plasma sample.
- **Vortexing and Centrifugation:** Vortex the mixture for 1 minute and then centrifuge at 3000 rpm for 10 minutes.
- **Evaporation:** Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the residue in 1 ml of the mobile phase.

2. LC-MS/MS Analysis

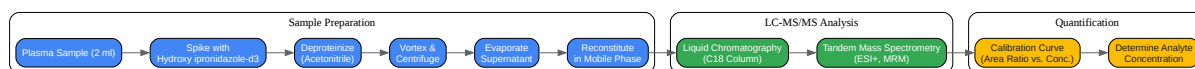
- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column is typically used.

- Mobile Phase: A gradient elution with a mixture of water (containing a modifier like formic acid or ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: A typical flow rate is around 0.2-0.4 mL/min.
- Injection Volume: 20 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used to monitor specific precursor-to-product ion transitions for both the analyte (hydroxy ipronidazole) and the internal standard (**Hydroxy ipronidazole-d3**). The selection of these transitions is crucial for the selectivity and sensitivity of the method.

3. Quantification

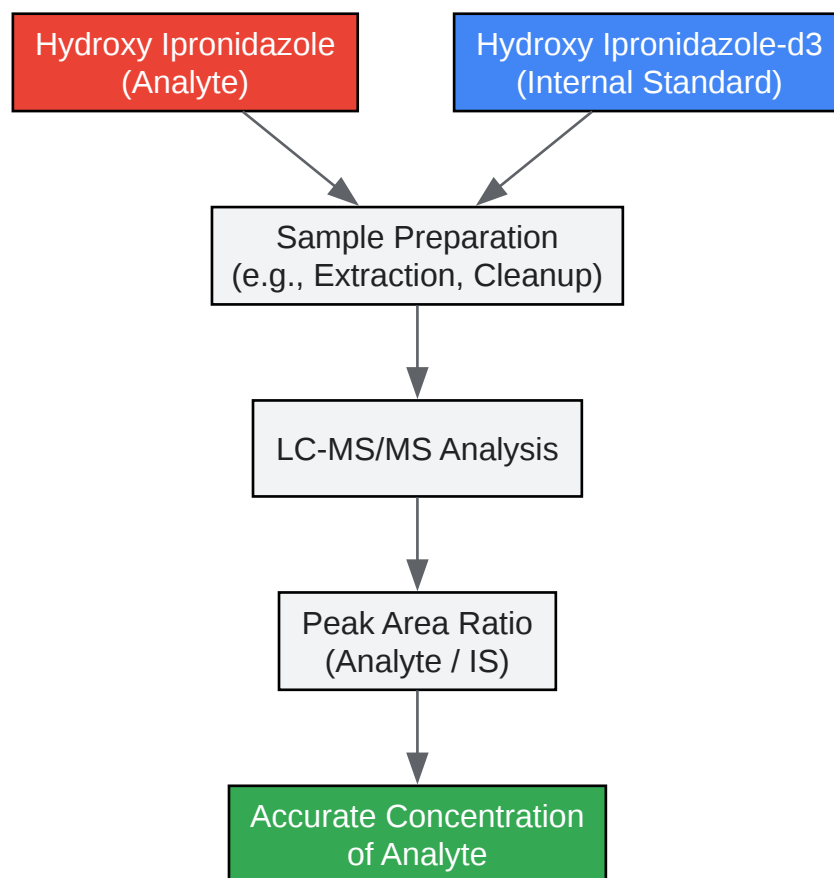
- A calibration curve is constructed by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte in a series of calibration standards.
- The concentration of the analyte in the unknown samples is then determined from this calibration curve. The use of the deuterated internal standard corrects for any loss of analyte during sample preparation and for variations in the mass spectrometer's response.[9]

Visualizations



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Caption: Workflow for the quantification of hydroxy ipronidazole using **Hydroxy ipronidazole-d3** as an internal standard.



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Caption: Logical relationship of using an internal standard for accurate quantification.

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